

Operational Guide: Safe Disposal and Handling of 2,5-Dimethyl-4-iodophenol

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Compound of Interest

Compound Name: 2,5-Dimethyl-4-iodophenol

CAS No.: 114971-53-8

Cat. No.: B050664

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CAS: [114971-53-8](#)^[1]^[2]

Executive Summary & Chemical Profile

This guide outlines the mandatory safety and disposal protocols for **2,5-Dimethyl-4-iodophenol**, a halogenated phenolic intermediate often used in oxidative coupling reactions and clinical diagnostics.^[1]^[2]

Unlike simple phenols, the iodine substitution at the para position significantly alters the waste profile, necessitating classification as Halogenated Organic Waste.^[2] Improper disposal (e.g., mixing with oxidizers or drain disposal) presents immediate risks of toxic iodine gas evolution and severe aquatic toxicity.^[2]

Physicochemical & Hazard Data

| Property | Specification | Operational Implication |
|-----------------|--|--|
| CAS Number | 114971-53-8 | Use for waste labeling and inventory tracking.[1][2] |
| Physical State | Solid (Crystalline) | Dust inhalation risk; requires N95 or fume hood handling.[1][2] |
| Acidity (pKa) | ~10 (Phenolic) | Weakly acidic; incompatible with strong bases and oxidizers.[1][2] |
| Solubility | Low in water; High in DCM/MeOH | Bioaccumulative; Strict "No Drain" policy. |
| Primary Hazards | Corrosive (Skin/Eye), Aquatic Toxicity | Penetrates standard nitrile gloves; requires double-gloving.[1][2] |

Pre-Disposal Handling & Safety

The "Why" Behind the Protocol: Phenolic compounds are rapidly absorbed through the skin.[1][2] The addition of the iodine atom increases lipophilicity, potentially enhancing dermal absorption and systemic toxicity.[1][2] Furthermore, contact with strong oxidizers can cleave the C-I bond, releasing violet iodine vapors (), which are corrosive to the respiratory tract.[2]

Personal Protective Equipment (PPE) Matrix

- Hand Protection: Double-gloving is mandatory.[1][2]
 - Inner Layer: Nitrile (4 mil).[1][2]
 - Outer Layer: Nitrile (minimum 5 mil) or Neoprene.[1][2] Standard latex is permeable to phenols and must not be used.[1][2]
- Respiratory: Handle all solids within a certified chemical fume hood.[1][2] If weighing outside a hood, use a half-mask respirator with P100/OV cartridges.[1][2]

- Eye Protection: Chemical splash goggles (ANSI Z87.1).[1][2] Safety glasses are insufficient for corrosive solids.[1][2]

Incompatibility Alert

NEVER mix **2,5-Dimethyl-4-iodophenol** waste with:

- Strong Oxidizers (e.g., Nitric Acid, Peroxides): Risk of explosive decomposition and iodine gas release.[2]
- Acid Chlorides/Anhydrides: Generates heat and acrid fumes.[1][2]

Waste Segregation & Disposal Workflows

Proper segregation reduces disposal costs and prevents dangerous cross-reactions in waste drums.[1][2]

Workflow A: Solid Waste (Pure Substance or Contaminated Debris)

- Container: Collect in a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but poses a breakage risk.[1][2]
- Labeling: Mark as "Hazardous Waste - Solid - Toxic, Corrosive." [1][2]
- Constituents: Explicitly list "**2,5-Dimethyl-4-iodophenol**" and "Halogenated Organic Solid."
- Debris: Contaminated weigh boats, gloves, and paper towels must go into this container, not regular trash.

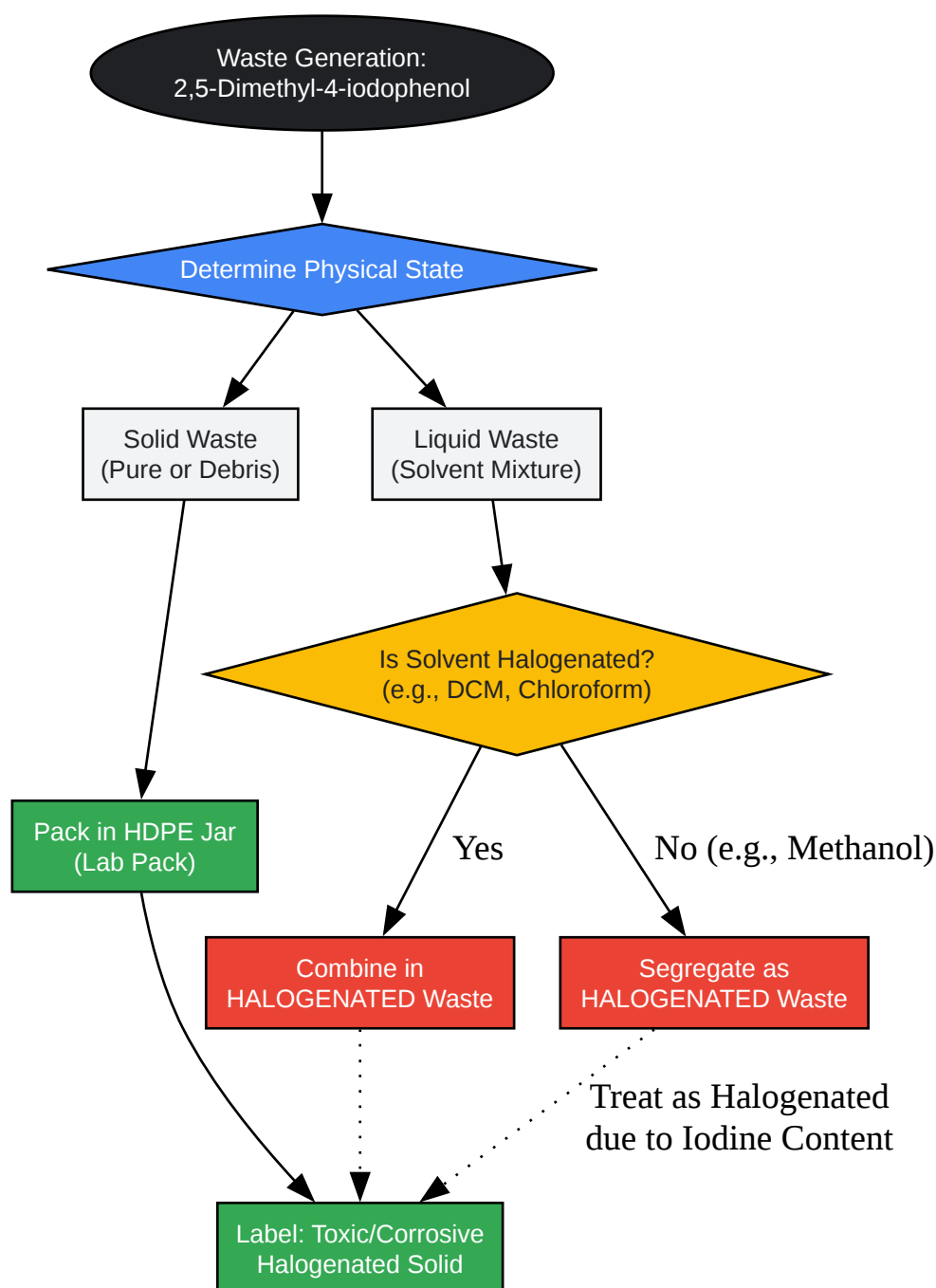
Workflow B: Liquid Waste (Reaction Mixtures/Mother Liquors)

- Segregation: Pour into the Halogenated Organic Waste carboy.
 - Note: Do not place in "Non-Halogenated" waste.[1][2] The presence of iodine requires high-temperature incineration (typically >1100°C) to prevent the formation of toxic byproducts.[1][2]

- pH Check: If the solution is highly acidic or basic (from reaction workup), adjust pH to 5–9 before adding to the central waste carboy to prevent drum pressurization.

Visualizing the Decision Logic

The following diagram illustrates the critical decision points for segregating this specific chemical stream.



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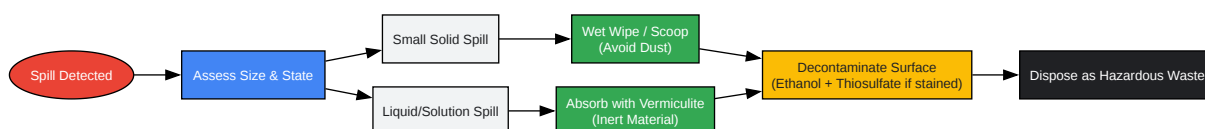
Figure 1: Waste Stream Segregation Logic. Note that even if the solvent is non-halogenated (e.g., methanol), the presence of the iodinated phenol mandates disposal in the Halogenated Waste stream.[1][2]

Emergency Response: Spill Management

Spills of iodinated phenols require immediate containment to prevent surface staining and vapor release.[1][2]

Spill Response Protocol

- Evacuate & Ventilate: If the spill is significant (>5g or outside a hood), alert nearby personnel and increase ventilation.[2]
- PPE: Don double nitrile gloves, goggles, and a lab coat immediately.[2]
- Containment:
 - Solid Spill: Do not dry sweep if dust generation is likely.[1][2] Cover with a damp paper towel or use a HEPA-filtered vacuum dedicated to hazardous waste.[1][2]
 - Liquid Spill: Absorb with vermiculite or sand.[1][2] Do not use combustible materials like sawdust.[1][2]
- Decontamination: Scrub the area with a dilute surfactant (soap/water) followed by ethanol.[1][2]
 - Tip: If iodine staining occurs (yellow/brown discoloration), a 5% Sodium Thiosulfate solution can reduce the iodine to colorless iodide, aiding cleanup.[2]



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Figure 2: Immediate Spill Response Workflow.[1][2] Sodium Thiosulfate is highlighted as a specific decontaminant for iodine stains.[1][2]

Regulatory Compliance (EPA/RCRA)

In the United States, **2,5-Dimethyl-4-iodophenol** is not explicitly listed on the RCRA "P" or "U" lists.[1][2] However, it is regulated under the following characteristics:

- Characteristic Waste: If the waste exhibits corrosivity (pH < 2 or > 12.5), it carries the code D002.[2]
- F-List: If dissolved in spent halogenated solvents (e.g., Methylene Chloride), the entire mixture carries F001/F002 codes.[1][2][3]
- Marine Pollutant: For DOT shipping, iodinated phenols are often classified as "Environmentally Hazardous Substances, Solid, N.O.S." [2] (UN 3077) due to aquatic toxicity. [1][2]

Final Disposal Destination: The ultimate disposal method for this compound is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).[1][2] This ensures the complete destruction of the aromatic ring and capture of iodine/acid gases in the scrubber system.[1][2]

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